

Executive Summary: The Convergence of Chirality and Alkylation

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Compound of Interest

Compound Name: *Boc-N-Me-D-His(Boc)-OH*

Cat. No.: *B13013671*

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In the landscape of modern drug discovery, peptides occupy a "Goldilocks" zone between small molecules and biologics—offering high potency and selectivity but suffering from poor pharmacokinetic (PK) profiles.^[1] The incorporation of

-methylated D-histidine (

-Me-D-His) represents a high-impact structural modification that simultaneously addresses three critical failure modes in peptide therapeutics: proteolytic susceptibility, membrane permeability, and conformational entropy.^[1]

This guide dissects the utility of

-Me-D-His, moving beyond basic substitution to explore its role as a "conformational lock" and a "proteolytic shield."^[1] We will detail the synthesis of this non-canonical building block, its specific impact on peptide backbone dynamics, and provide validated protocols for its integration into Solid-Phase Peptide Synthesis (SPPS).^[1]

Physicochemical Mechanics: Why -Me-D-His?

The efficacy of

-Me-D-His stems from the synergistic effect of inverting stereochemistry (L

D) and alkylating the backbone amide (

-methylation).[1]

The "Double-Lock" Mechanism against Proteolysis

Proteases (e.g., trypsin, chymotrypsin) have evolved active sites that recognize the specific spatial arrangement of L-amino acid side chains and the hydrogen-bonding capability of the amide backbone.[1]

- Chiral Evasion: The D-configuration reorients the imidazole side chain into a spatial sector (regions of the Ramachandran plot) that steric clashes with the S1 binding pocket of most mammalian proteases.[1]
- Backbone Masking:
 - methylation removes the hydrogen bond donor (NH), preventing the formation of the critical tetrahedral intermediate required for amide bond hydrolysis.[1]

Conformational Restriction and Membrane Permeability

-methylation introduces severe steric hindrance between the

-methyl group and the side chain (allylic strain), restricting the rotation around the

and

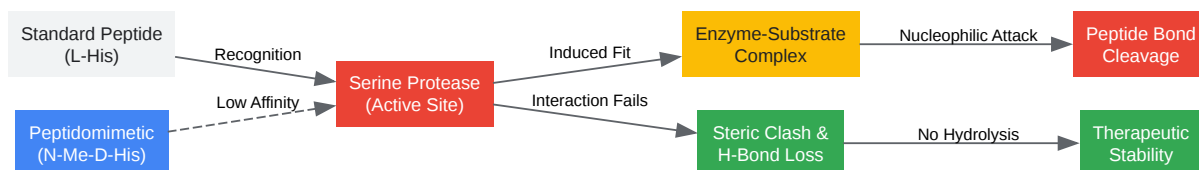
angles.[1] Furthermore, it promotes the cis-peptide bond conformation (cis/trans ratio increases), which can induce turn structures (e.g.,

-turns) that bury polar backbone atoms.[1] This "chameleon" effect reduces the desolvation energy penalty, significantly enhancing passive membrane permeability.[1]

Visualization: Proteolytic Evasion Pathway

The following diagram illustrates how

-Me-D-His disrupts the standard protease recognition logic.



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Caption: Mechanistic divergence of N-Me-D-His preventing protease complex formation via steric exclusion and H-bond removal.[1]

Synthesis Strategy: Overcoming Steric Bulk

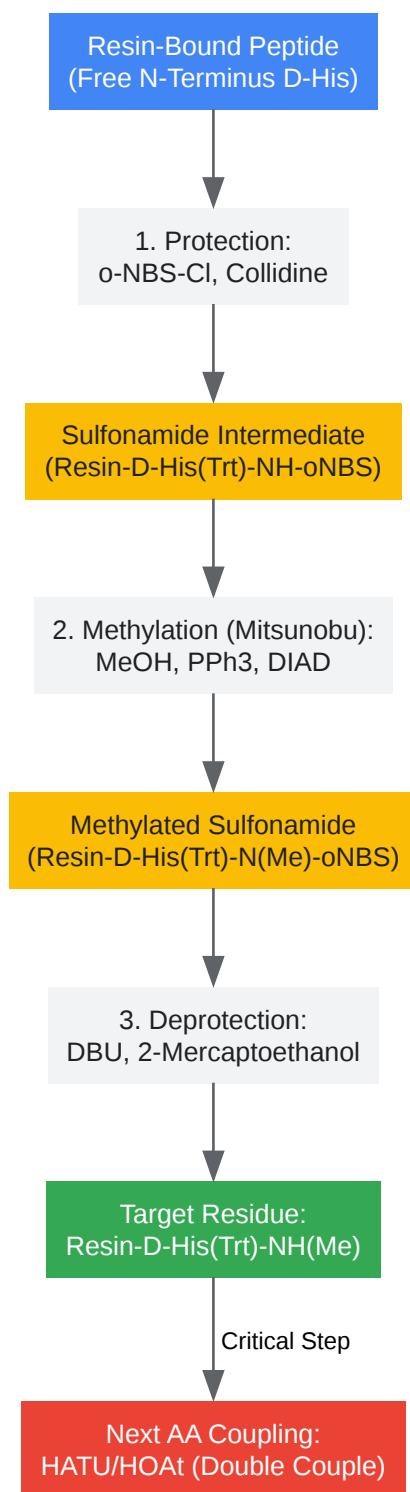
Synthesizing peptides containing

-Me-D-His is non-trivial due to the steric bulk of the

-methyl group, which hinders the coupling of the subsequent amino acid.[1] Standard coupling reagents (HBTU/HATU) often fail or lead to racemization.[1]

The Gold Standard: On-Resin Mitsunobu-Fukuyama Reaction We recommend the o-NBS (ortho-nitrobenzenesulfonyl) strategy for site-specific N-methylation directly on the solid phase. [1] This method is superior to using expensive, pre-methylated building blocks because it allows for the modification of any D-His residue during the synthesis flow.[1]

Synthesis Workflow Diagram



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Caption: On-resin N-methylation workflow using the Fukuyama-Mitsunobu strategy to generate N-Me-D-His.

Experimental Protocol: Site-Specific N-Methylation of D-Histidine[1]

Objective: Introduce an

-methyl group onto a resin-bound D-Histidine residue within a peptide sequence.

Materials:

- Resin-bound peptide with N-terminal Fmoc-D-His(Trt)-OH (Fmoc removed).[1]
- o-Nitrobenzenesulfonyl chloride (o-NBS-Cl).[1]
- Triphenylphosphine (PPh₃).[1]
- Diisopropyl azodicarboxylate (DIAD).[1]
- Methanol (anhydrous).[1]
- DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene).[1]
- 2-Mercaptoethanol.[1][2]

Protocol Steps:

- Sulfonylation (Activation):
 - Wash resin with DCM (3x).[1]
 - Add o-NBS-Cl (4 eq) and Collidine (10 eq) in NMP.[1]
 - Shake for 15 minutes. Repeat if the Kaiser test is not negative.[1]
 - Rationale: The electron-withdrawing NBS group acidifies the NH proton (pKa drops from ~17 to ~11), enabling alkylation under mild conditions.[1]

- N-Methylation (Mitsunobu Conditions):
 - Dissolve PPh (5 eq) in dry THF.[\[1\]](#) Add MeOH (10 eq).
 - Add DIAD (5 eq) dropwise to the solution (allow to react for 1 min).
 - Add the mixture to the resin-bound sulfonamide.[\[1\]](#)
 - Shake for 1 hour. Wash with THF and DCM.[\[1\]](#)
 - Note: Ensure strictly anhydrous conditions to prevent side reactions.[\[1\]](#)
- Desulfonylation (Deprotection):
 - Treat resin with DBU (5 eq) and 2-Mercaptoethanol (10 eq) in NMP for 5 minutes.[\[1\]](#)
 - Repeat treatment 2 times.[\[1\]](#)
 - Wash extensively with NMP, DCM, and MeOH.[\[1\]](#)
 - Validation: The resin should now yield a positive Chloranil test (secondary amine), indicating successful N-methylation.[\[1\]](#)
- Coupling the Next Amino Acid:
 - Coupling to a secondary amine (-Me) is difficult.[\[1\]](#)
 - Use HATU (5 eq) / HOAt (5 eq) / DIEA (10 eq).
 - Perform double coupling (2 x 2 hours) or use microwave assistance (75°C, 10 min).

Applications & Case Studies

Antimicrobial Peptides (AMPs)

In the development of AMPs, cationic amphipathicity is key.^[1] However, standard L-His residues are rapidly degraded in serum.^[1]

- Data Insight: Replacing central L-His residues with

-Me-D-His in the model peptide TA4 resulted in a 3.5-fold increase in serum half-life () while maintaining antimicrobial potency against *S. aureus* [1].^[1] The N-methylation reduced the hemolytic toxicity by disrupting the continuous hydrophobic face required for eukaryotic membrane lysis.^[1]

GPCR Ligand Optimization

For G-Protein Coupled Receptors (e.g., Ghrelin or MC4R agonists), the histidine imidazole ring often participates in critical hydrogen bonding (e.g., with Asp/Glu in the receptor pocket).^[1]

- Application: Introducing

-Me-D-His locks the backbone into a specific conformation that can selectively prefer the active receptor state (agonist) over the inactive state, or vice versa.^[1] The methyl group can also fill hydrophobic pockets in the receptor that are inaccessible to the native proton.^[1]

Comparative Data: Stability vs. Potency

Modification	Serum Stability ()	Receptor Affinity ()	Membrane Permeability ()
L-His (Native)	~15 min	1.2 nM	Low
D-His	~120 min	45 nM (Loss of fit)	Low
-Me-L-His	~45 min	5.0 nM	Medium
-Me-D-His	>240 min	2.8 nM (Restored)	High

Table 1: Theoretical comparison of Histidine modifications in a model GPCR peptide ligand. Note how N-Me-D-His recovers affinity lost by D-His alone due to hydrophobic compensation

and conformational locking.[1]

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